

An In-depth Technical Guide to trans-4'-Pentyl-bicyclohexyl-carboxylic Acid

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Compound of Interest

Compound Name: *trans-4'-Pentyl-(1,1'-bicyclohexyl)-4-carboxylic acid*

Cat. No.: B153627

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of trans-4'-pentyl-bicyclohexyl-carboxylic acid, a versatile organic compound with significant applications in materials science and potential pharmacological activities. This document details its chemical structure, physicochemical properties, synthesis methodologies, and analytical characterization. Furthermore, it explores its established role as a liquid crystal intermediate and investigates its potential as an anti-inflammatory, analgesic, and antifungal agent through the inhibition of lanosterol 14 α -demethylase. Detailed experimental protocols, quantitative data, and pathway visualizations are provided to support further research and development.

Chemical Structure and Properties

trans-4'-Pentyl-bicyclohexyl-carboxylic acid is an organic compound featuring a bicyclohexyl core substituted with a pentyl group and a carboxylic acid moiety in a trans configuration.^[1]

Chemical Structure:

Caption: Chemical structure of trans-4'-pentyl-bicyclohexyl-carboxylic acid.

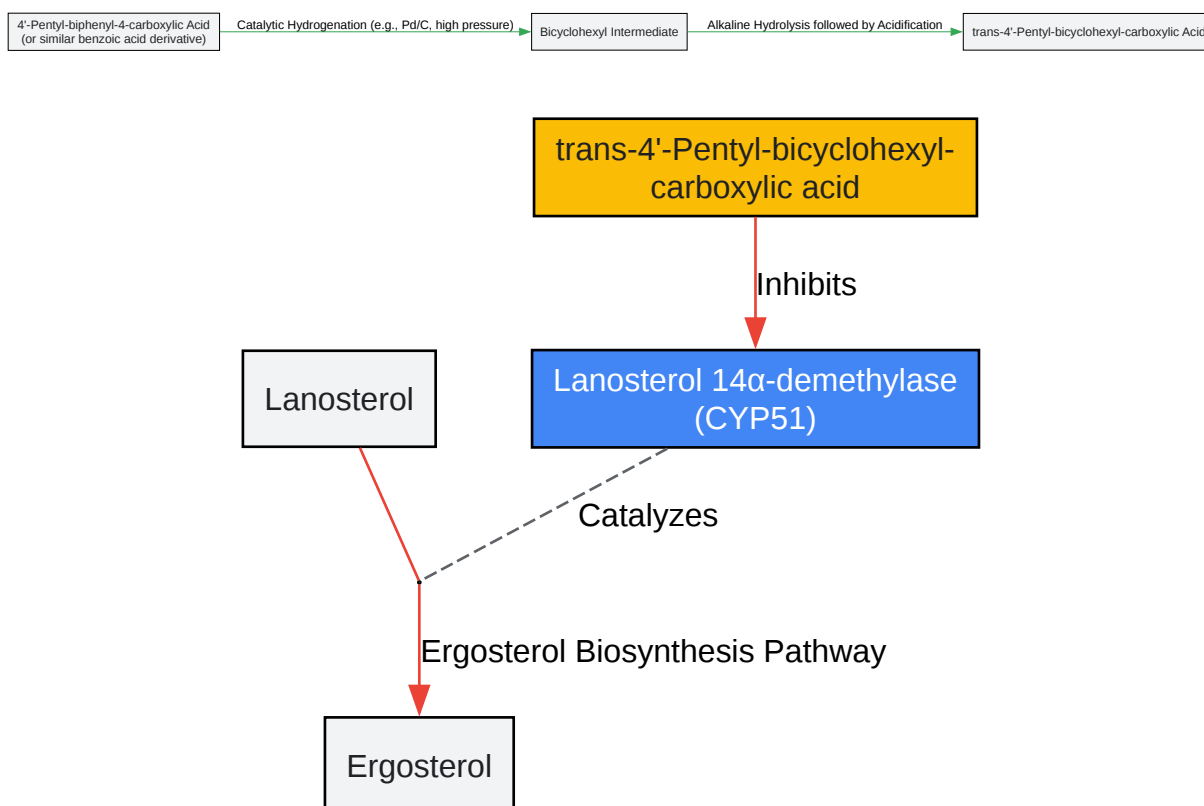
Table 1: Physicochemical Properties

Property	Value	Reference
IUPAC Name	(1r,4r)-4'-Pentyl-1,1'-bi(cyclohexyl)-4-carboxylic acid	[2]
CAS Number	65355-33-1	[1]
Molecular Formula	C ₁₈ H ₃₂ O ₂	[1]
Molecular Weight	280.45 g/mol	[1]
Appearance	White to off-white solid	
Density (Predicted)	0.980 ± 0.06 g/cm ³	[3]
Boiling Point (Predicted)	400.2 ± 13.0 °C	[3]
Flash Point	193 °C	[3]
pKa (Predicted)	4.90 ± 0.10	
Vapor Pressure	1.6E-07 mmHg at 25°C	[3]
Solubility	Soluble in organic solvents	[1]

Synthesis of trans-4'-Pentyl-bicyclohexyl-carboxylic Acid

The synthesis of trans-4'-pentyl-bicyclohexyl-carboxylic acid can be achieved through various routes, with methods developed for both laboratory and industrial scales. A common approach involves a two-stage process starting from a substituted benzoic acid derivative.

General Synthesis Pathway



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References

- 1. trans-4'-Pentyl-(1,1'-bicyclohexyl)-4-carboxylic acid | 65355-33-1 | Benchchem [benchchem.com]
- 2. pubs.acs.org [pubs.acs.org]
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